

The Ecotoxicity of Tonalide: A Technical Guide for Environmental Scientists

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Compound of Interest

Compound Name: Tonalide

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An In-depth Examination of a Persistent Fragrance Compound in Freshwater and Marine Ecosystems

Introduction

Tonalide (AHTN), a synthetic polycyclic musk, has been extensively used as a fragrance ingredient in a vast array of consumer products, from cosmetics and detergents to air fresheners.[1][2] Its widespread application and subsequent release into wastewater systems have led to its ubiquitous presence in aquatic environments globally.[3][4] Due to its chemical properties—specifically its lipophilicity (high octanol-water partition coefficient, Log Kow of 5.7) and low water solubility—**Tonalide** persists in the environment, partitions into sediment, and bioaccumulates in aquatic organisms.[3][5] This guide provides a technical overview of the ecotoxicological effects of **Tonalide** in both freshwater and marine environments, intended for researchers and environmental professionals.

The primary pathway for **Tonalide** entering aquatic ecosystems is through the effluent and biosolids from sewage treatment plants (STPs).[6] While STPs can remove a portion of the compound, significant concentrations are still detected in surface waters, with levels ranging from nanograms to micrograms per liter.[3][4] Its propensity to adsorb to particulate matter also leads to its accumulation in sediments, creating a long-term reservoir of contamination.[3][7]

Physicochemical Properties and Environmental Fate

Understanding the ecotoxicity of **Tonalide** begins with its physicochemical characteristics, which govern its behavior in aquatic systems.

Property	Value	Implication
Chemical Name	6-Acetyl-1,1,2,4,4,7-hexamethyltetralin	-
CAS Number	1506-02-1	-
Molecular Formula	C ₁₈ H ₂₆ O	-
Log Kow	5.7	High lipophilicity, indicating a strong tendency to partition into fatty tissues of organisms and organic matter in sediment. [3] [5]
Water Solubility	Slightly soluble	Challenges in conducting and interpreting aqueous toxicity tests; tendency to adsorb to surfaces. [6]
Persistence	Not readily biodegradable	Long residence time in the environment, leading to chronic exposure scenarios. [7]

The high lipophilicity of **Tonalide** is a key driver of its bioaccumulation in aquatic food webs.[\[8\]](#) While there is no definitive evidence of biomagnification through the aquatic food chain, its presence has been confirmed in various organisms, including fish, mussels, and even marine mammals.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Ecotoxicity in Freshwater Environments

Tonalide has been shown to exert toxic effects across multiple trophic levels in freshwater ecosystems.[\[6\]](#) The interpretation of acute toxicity data can be complex due to its low water solubility, often requiring the use of co-solvents in experimental setups.[\[6\]](#)

Effects on Freshwater Algae

Algae, as primary producers, form the base of most aquatic food webs. Inhibition of algal growth can have cascading effects throughout the ecosystem. For the freshwater green alga *Pseudokirchneriella subcapitata* (formerly *Raphidocelis subcapitata*), chronic exposure to **Tonalide** has been observed to decrease growth rates.[5][6]

- 72-hour NOEC (No-Observed-Effect-Concentration): 0.40 mg/L[6]

Effects on Freshwater Invertebrates

Aquatic invertebrates, particularly crustaceans like *Daphnia magna*, are standard model organisms for ecotoxicity testing due to their sensitivity to pollutants. **Tonalide** has demonstrated both acute and chronic toxicity to these organisms.[6] Invertebrates are often the most sensitive taxonomic group to the acute effects of **Tonalide**-related compounds.[6]

- 21-day NOEC (Inhibition of reproduction): 0.196 mg/L for *Daphnia magna*[6][10]

Effects on Freshwater Fish

Fish can be exposed to **Tonalide** through direct contact with contaminated water and sediment, as well as through their diet. Studies on zebrafish (*Danio rerio*) and rainbow trout (*Oncorhynchus mykiss*) have revealed sublethal effects even at environmentally relevant concentrations.[3][11]

Long-term exposure of juvenile zebrafish to **Tonalide** at 500 ng/L resulted in a significant decrease in catalase activity and an increase in lipid peroxidation, indicating the induction of oxidative stress.[3][12] However, in the same study, **Tonalide** did not demonstrate an endocrine-disrupting effect based on vitellogenin levels.[3] Other studies have noted that **Tonalide** can cause adverse physiological effects in the early life stages of zebrafish, such as a lower heart rate.[7] In rainbow trout, dietary exposure to **Tonalide** led to increased hematocrit and lipid peroxidation in kidney tissue.[11]

- 34-day NOEC (Morphology change): 0.035 mg/L for *Danio rerio*[6]

The following table summarizes key chronic toxicity data for freshwater organisms.

Taxonomic Group	Species	Endpoint	Duration	Value (mg/L)	Reference
Algae	Pseudokirchneriella subcapitata	Growth Rate	72 hours	NOEC: 0.40	[6]
Invertebrates	Daphnia magna	Reproduction	21 days	NOEC: 0.196	[6]
Fish	Danio rerio (Zebrafish)	Morphology	34 days	NOEC: 0.035	[6]

Ecotoxicity in Marine Environments

The impact of **Tonalide** extends to marine ecosystems, where it has been detected in water, sediment, and biota.[5][9] Research suggests that marine organisms may exhibit different sensitivities compared to their freshwater counterparts, with some studies indicating greater toxicity in marine species.[2][13]

Effects on Marine Microalgae

Marine phytoplankton are critical for ocean productivity and biogeochemical cycles. **Tonalide** has been shown to inhibit the growth of several marine microalgae species at environmentally relevant concentrations (0.005–5 µg/L).[4][5] The diatom *Phaeodactylum tricornutum* and the prymnesiophyte *Isochrysis galbana* have been identified as particularly sensitive.[5][14]

- IC₁₀ (10% growth inhibition) for *P. tricornutum*: 0.002 µg/L[4][5]
- IC₁₀ for *I. galbana*: 0.328 µg/L[5][15]

Effects on Marine Invertebrates

Marine invertebrates have shown susceptibility to **Tonalide**, particularly during their sensitive larval stages.[5] Studies on the sea urchin *Paracentrotus lividus* and the bivalve *Mytilus galloprovincialis* have documented adverse effects on larval development.[4][5] Chronic exposure in the clam *Ruditapes philippinarum* at concentrations as low as 0.005 µg/L induced oxidative stress and genotoxicity.[16] Furthermore, **Tonalide** has been found to inhibit

multixenobiotic resistance (MXR) transporters in mussels, which are cellular pumps that expel toxins. This inhibition can increase the organism's vulnerability to other pollutants.[\[17\]](#)

- Effect on *M. galloprovincialis* embryo development: Significant toxicity observed at 0.5 and 5.0 µg/L, with 8.36% and 11.63% abnormal larvae, respectively.[\[4\]](#)

Effects on Marine Fish

Data on marine fish indicates that early life stages can be affected by **Tonalide** exposure. For the gilthead seabream (*Sparus aurata*), exposure to Galaxolide (a related polycyclic musk) showed concentration-dependent mortality in yolk-sac larvae.[\[4\]](#)[\[5\]](#) While specific data for **Tonalide** on marine fish mortality is less defined in the provided results, the general toxicity of polycyclic musks to fish larvae is a point of concern.[\[5\]](#)

The following table summarizes key toxicity data for marine organisms.

Taxonomic Group	Species	Endpoint	Duration	Value (µg/L)	Reference
Microalgae	Phaeodactylum tricornutum	Growth Inhibition	72 hours	IC ₁₀ : 0.002	[4] [5]
Microalgae	Isochrysis galbana	Growth Inhibition	72 hours	IC ₁₀ : 0.328	[5] [15]
Bivalve	Mytilus galloprovincialis	Larval Development	48 hours	Significant effects at 500 and 5000	[4]
Echinoderm	Paracentrotus lividus	Larval Development	48 hours	Concentration-dependent effects	[5]
Clam	Ruditapes philippinarum	Oxidative Stress & DNA Damage	21 days	Effects observed at 0.005	[16]

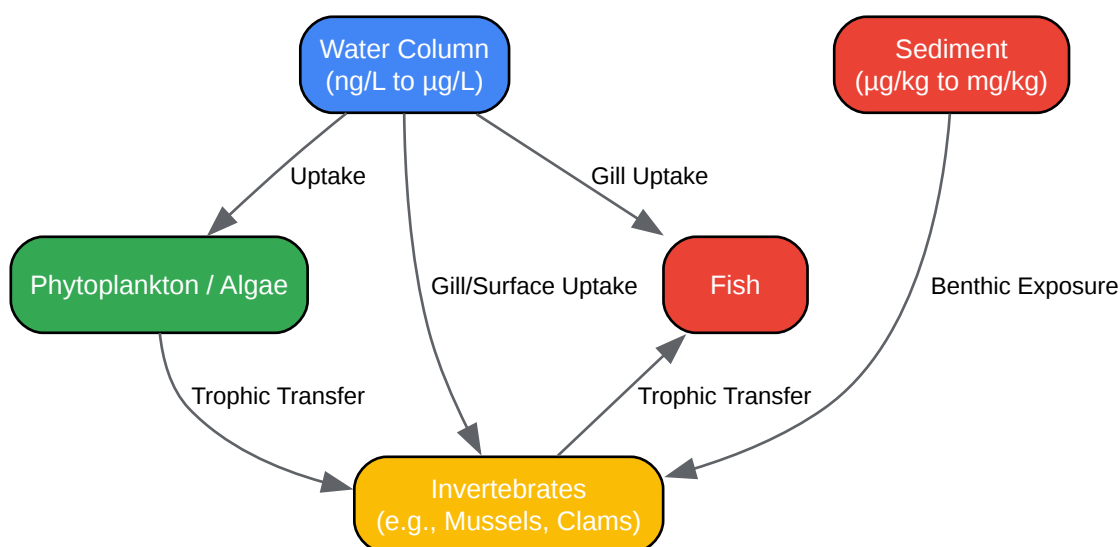
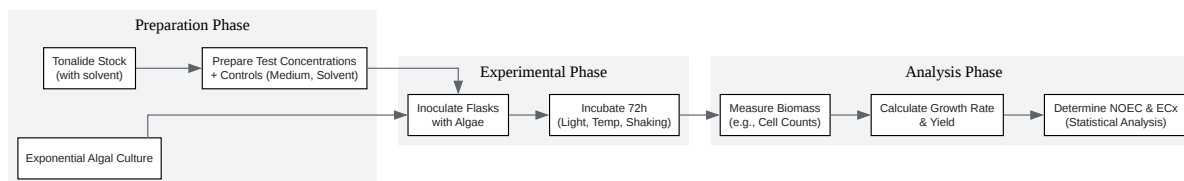
Experimental Protocols: A Methodological Overview

The assessment of **Tonalide**'s ecotoxicity relies on standardized and validated experimental protocols. The causality behind these experimental choices is to provide reproducible and comparable data for risk assessment.

Algal Growth Inhibition Test (Adapted from OECD TG 201)

This test assesses the effects of a substance on the growth of a freshwater green alga, such as *Pseudokirchneriella subcapitata*.

- **Preparation of Test Cultures:** An exponentially growing stock culture of the test alga is prepared in a nutrient-rich medium.
- **Test Solutions:** A series of **Tonalide** concentrations are prepared in the algal growth medium. Due to **Tonalide**'s low solubility, a solvent carrier (like DMSO) may be required, with a corresponding solvent control group.^[6]
- **Inoculation:** A low density of algal cells is inoculated into flasks containing the different test concentrations and controls.
- **Incubation:** The flasks are incubated for 72 hours under constant temperature, lighting, and shaking to facilitate growth.
- **Measurement:** Algal growth (biomass) is measured at least daily using methods like cell counts with a haemocytometer or spectrophotometric absorbance.
- **Data Analysis:** The growth rate and yield are calculated for each concentration. The EC_x values (e.g., EC₅₀, the concentration causing 50% inhibition) and the NOEC are determined by statistical analysis.



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